

# 1-Methyl-3-piperidinemethanol chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1-Methyl-3-piperidinemethanol**

Cat. No.: **B042729**

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## An In-depth Technical Guide to 1-Methyl-3-piperidinemethanol

### Introduction

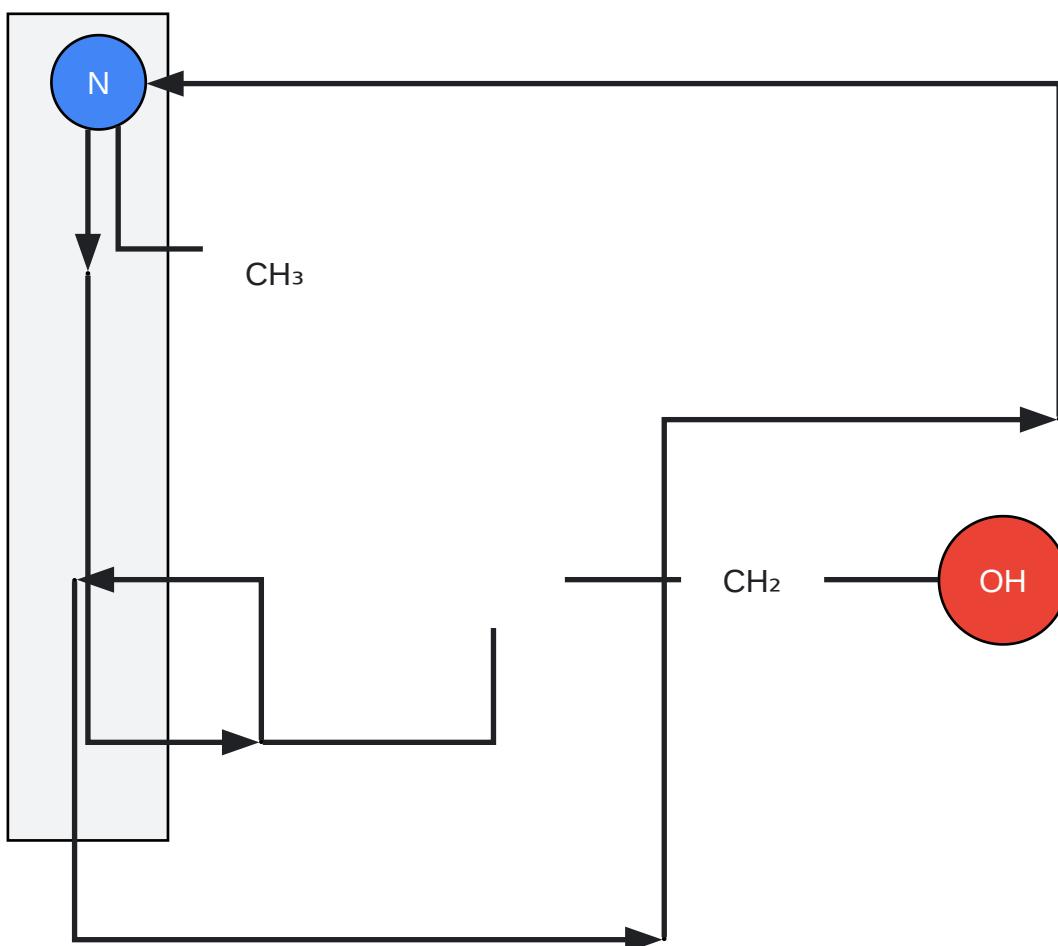
**1-Methyl-3-piperidinemethanol**, also known by its IUPAC name (1-methylpiperidin-3-yl)methanol, is a versatile heterocyclic compound. It serves as a crucial intermediate and building block in various fields of chemical synthesis.<sup>[1]</sup> Its unique structure, featuring a piperidine ring with a methyl group on the nitrogen atom and a hydroxymethyl substituent, makes it a valuable precursor in the development of complex molecules.<sup>[1]</sup> This compound is particularly significant in the pharmaceutical and agrochemical industries, where it is utilized in the synthesis of active pharmaceutical ingredients (APIs), such as analgesics and anti-inflammatory drugs, and in the formulation of pesticides and herbicides.<sup>[1]</sup> Its role extends to neuroscience research, where it is used in studies concerning neurotransmitter systems.<sup>[1]</sup>

## Chemical Structure and Identification

The molecular structure of **1-Methyl-3-piperidinemethanol** consists of a saturated six-membered heterocycle (piperidine) substituted at the nitrogen atom with a methyl group and at position 3 with a hydroxymethyl group.

- IUPAC Name: (1-methylpiperidin-3-yl)methanol<sup>[2][3]</sup>
- CAS Number: 7583-53-1<sup>[1][2][3][4][5]</sup>

- SMILES: CN1CCCC(C1)CO[2]
- InChI: InChI=1S/C7H15NO/c1-8-4-2-3-7(5-8)6-9/h7,9H,2-6H2,1H3[2][3]
- Synonyms: 3-Hydroxymethyl-1-methylpiperidine, (1-Methyl-3-piperidyl)methanol[1][2][3]



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**Caption:** 2D Structure of **1-Methyl-3-piperidinemethanol**

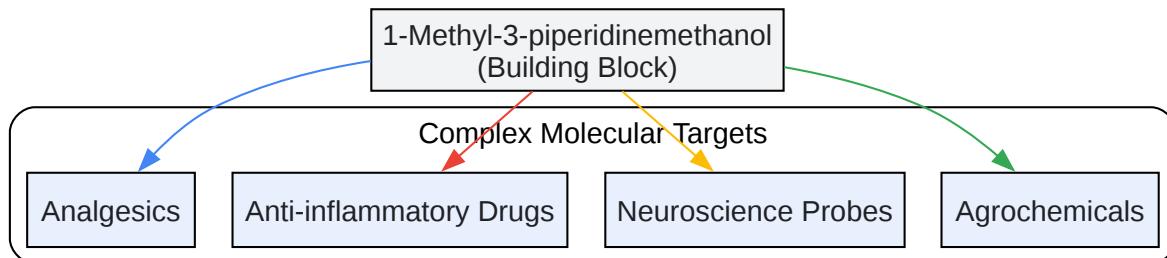
## Physicochemical Properties

The properties of **1-Methyl-3-piperidinemethanol** are summarized in the table below. These characteristics are essential for its handling, storage, and application in chemical reactions.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>15</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	129.20 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Appearance	Colorless to yellow to orange clear liquid	<a href="#">[1]</a> <a href="#">[5]</a>
Boiling Point	114 °C at 20 mmHg 140-145 °C (at atmospheric pressure)	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Density	0.98 - 1.01 g/mL at 20 °C	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Refractive Index	1.4772 - 1.4800 (at 20 °C)	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Flash Point	94 °C	<a href="#">[4]</a> <a href="#">[5]</a>
Solubility	Soluble in water	<a href="#">[4]</a>
pKa (Predicted)	14.93 ± 0.10	<a href="#">[5]</a>
Storage Conditions	Store at 2-8 °C or at room temperature, sealed in dry conditions	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Role in Chemical Synthesis

**1-Methyl-3-piperidinemethanol** is a valuable building block in organic synthesis due to its bifunctional nature, containing both a nucleophilic tertiary amine and a primary alcohol. This allows for a wide range of chemical transformations, making it an ideal starting point for creating more complex molecular architectures for pharmaceuticals and other specialty chemicals.[\[1\]](#)

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**Caption:** Role as an Intermediate in Synthesis

## Experimental Protocols

While specific synthetic protocols for **1-Methyl-3-piperidinemethanol** are proprietary or sparsely published, a common method for synthesizing related N-methyl-piperidinemethanol isomers involves the reduction of the corresponding ester. The following protocol for the synthesis of the isomeric 1-Methyl-4-piperidinemethanol illustrates a representative and widely used methodology.<sup>[7]</sup>

Representative Synthesis: Reduction of Ethyl N-methyl-4-piperidinecarboxylate<sup>[7]</sup>

This procedure details the reduction of a piperidine carboxylate ester to the corresponding alcohol using lithium aluminum hydride ( $\text{LiAlH}_4$ ), a powerful reducing agent.

### Materials:

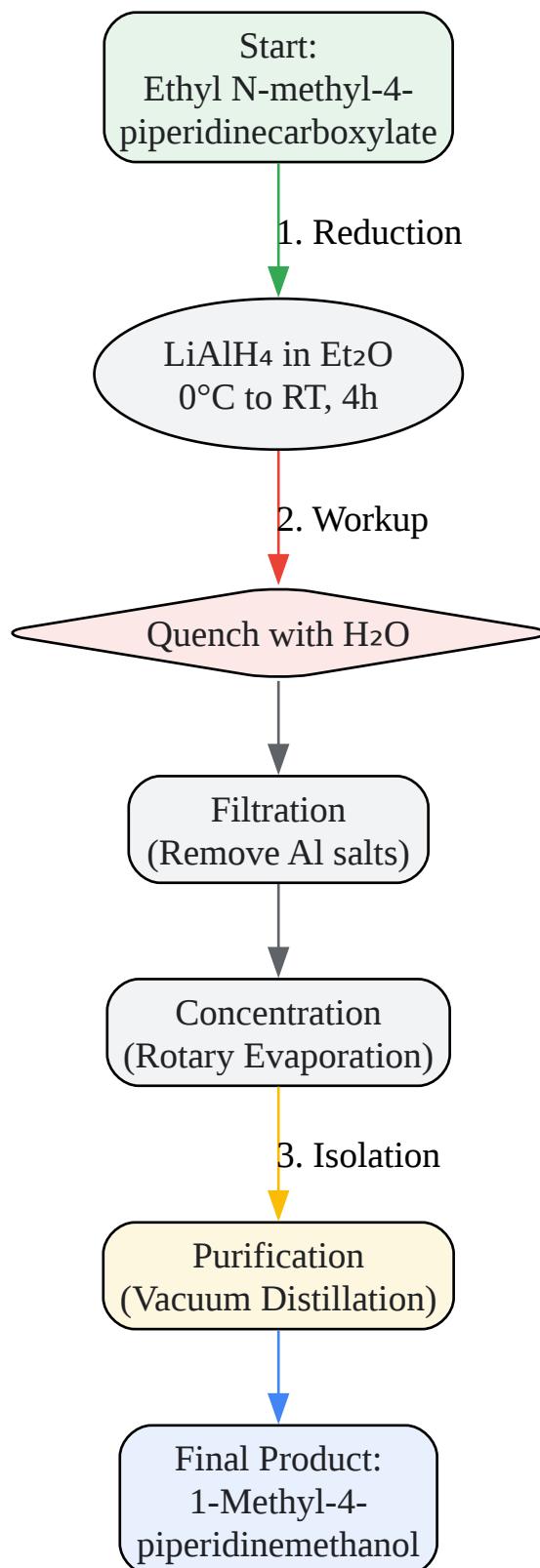
- Ethyl N-methyl-4-piperidinecarboxylate
- Lithium aluminum hydride ( $\text{LiAlH}_4$ )
- Anhydrous diethyl ether ( $\text{Et}_2\text{O}$ )
- Water
- Dichloromethane, Methanol, Triethylamine (for TLC analysis)

### Procedure:

- Reaction Setup: A solution of ethyl N-methyl-4-piperidinecarboxylate (59.0 mmol) in anhydrous diethyl ether (40 mL) is prepared. In a separate reaction vessel, a suspension of lithium aluminum hydride (64.9 mmol) in anhydrous diethyl ether (200 mL) is cooled to 0 °C under an inert atmosphere.[7]
- Addition: The ester solution is added dropwise to the cooled LiAlH<sub>4</sub> suspension.[7]
- Reaction: The reaction mixture is allowed to warm to room temperature and is stirred for 4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC). [7]
- Quenching: After the reaction is complete, the mixture is carefully quenched by the slow, dropwise addition of water (10 mL) at 0 °C to decompose excess LiAlH<sub>4</sub>.[7]
- Workup: The mixture is stirred for an additional 30 minutes, leading to the formation of a white precipitate of aluminum salts. This solid is removed by filtration and washed thoroughly with diethyl ether (250 mL).[7]
- Purification: The combined filtrate and washes are concentrated under reduced pressure to remove the solvent. The resulting oily residue is then purified by vacuum distillation (108 °C at 14 mbar) to yield the final product, (1-methylpiperidin-4-yl)methanol, as a colorless oil.[7]

#### Characterization:

- TLC Analysis:  $R_f = 0.53$  (Eluent: dichloromethane/methanol = 5:1 with 5% triethylamine).[7]
- NMR and Mass Spectrometry: The structure and purity of the final product are confirmed using <sup>1</sup>H NMR, <sup>13</sup>C NMR, and mass spectrometry.[7]



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**Caption:** General Workflow for Piperidinemethanol Synthesis

## Safety and Handling

**1-Methyl-3-piperidinemethanol** is classified as an irritant. GHS hazard statements indicate that it causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).<sup>[2][5]</sup> Therefore, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

## Conclusion

**1-Methyl-3-piperidinemethanol** is a foundational chemical for research and development, particularly in the pharmaceutical sector. Its well-defined physicochemical properties and versatile reactivity make it an indispensable tool for medicinal chemists and process developers. A thorough understanding of its structure, properties, and safe handling protocols is essential for its effective and responsible use in creating novel and beneficial chemical entities.

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